

Safety and handling precautions for Brilliant Blue G-250.

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Compound of Interest

Compound Name: *Brilliant blue G-250*

Cat. No.: *B15544964*

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An In-depth Technical Guide to the Safe Handling of **Brilliant Blue G-250**

This guide provides comprehensive safety and handling information for **Brilliant Blue G-250** (C.I. 42655), a triphenylmethane dye commonly utilized by researchers, scientists, and drug development professionals for protein quantification (Bradford assay) and visualization in polyacrylamide gel electrophoresis.

Chemical and Physical Properties

Brilliant Blue G-250, also known as Coomassie **Brilliant Blue G-250**, is a synthetic dye with the chemical formula $C_{45}H_{44}N_3NaO_7S_2$.^[1] It is essential to understand its physical and chemical properties to ensure safe handling and storage.

Property	Value	Source
CAS Number	6104-58-1	[2]
Molecular Weight	854.04 g/mol	[2]
Appearance	Dark blue to purple powder	[2]
Solubility	Soluble in water, ethanol	[3]
pH	Not available	
Melting Point	Not available	[2]
Boiling Point	Not available	[2]
Flash Point	Not applicable	[1]
Auto-ignition Temperature	Not applicable	[1]

Hazard Identification and Toxicology

Brilliant Blue G-250 is not classified as hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[2] However, it is crucial to handle it with care as with any laboratory chemical.

Toxicological Data:

Metric	Value	Species	Route	Source
LD50 (Oral)	> 5000 mg/kg	Rat	Oral	[4]
LC50	Not available	[1]		

Routes of Exposure and Symptoms:

- Inhalation: May cause slight irritation to the respiratory tract. Symptoms can include coughing.[4]
- Skin Contact: May cause slight irritation, redness, and itching.[1][4]

- Eye Contact: May cause irritation of the eye tissue.[4]
- Ingestion: While considered non-toxic if swallowed, ingestion may cause irritation of the gastric/intestinal mucosa and diarrhea.[4]

Chronic Effects: No information on chronic effects on humans was readily available in the provided safety data sheets.[1]

Handling and Storage Precautions

Proper handling and storage procedures are critical to minimize exposure and maintain the integrity of the chemical.

Handling:

- Ensure good ventilation in the work area.[5][6]
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and gloves.[1][7]
- In case of inadequate ventilation or when handling large quantities that may generate dust, use a NIOSH/MSHA-approved respirator.[1][5]
- Avoid contact with skin and eyes.[5][7]
- Do not breathe dust.[1]
- Wash hands thoroughly after handling.[5]
- Keep away from heat and sources of ignition.[1]

Storage:

- Store in a cool, dry, and well-ventilated place.[1][5]
- Keep the container tightly closed.[1][5]
- Store away from strong oxidizing agents.[1][6]

First-Aid and Emergency Procedures

In the event of exposure or an accident, follow these first-aid measures and emergency procedures.

First-Aid Measures:

Exposure Route	First-Aid Procedure	Source
Inhalation	Move the person to fresh air. If breathing is difficult, seek immediate medical attention. [1] [5]	
Skin Contact	Wash the affected area immediately with plenty of soap and water. [1] [6] Remove contaminated clothing. If irritation persists, seek medical attention. [1]	
Eye Contact	Rinse cautiously with water for several minutes. [5] [6] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [6]	
Ingestion	Do not induce vomiting. [1] Rinse mouth with water. [5] [7] Seek immediate medical attention. [1]	

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical powder, water spray, foam, or carbon dioxide.[\[1\]](#)[\[5\]](#)
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[\[5\]](#)[\[7\]](#)

- Hazardous Combustion Products: Combustion may produce carbon oxides (CO, CO₂), nitrogen oxides (NO, NO₂), and sulfur oxides (SO₂, SO₃).[\[1\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[\[2\]](#)
[\[6\]](#)

Accidental Release Measures:

- Small Spill: Use appropriate tools to put the spilled solid in a convenient waste disposal container. Clean the surface with water.[\[1\]](#)
- Large Spill: Use a shovel to put the material into a convenient waste disposal container. Finish cleaning by spreading water on the contaminated surface and allowing it to evacuate through the sanitary system.[\[1\]](#)
- Personal Precautions: Wear appropriate personal protective equipment.[\[6\]](#)
- Environmental Precautions: Do not allow the product to reach the sewage system or any water course.[\[6\]](#)

Experimental Protocols

Brilliant Blue G-250 is widely used for staining proteins in polyacrylamide gels. Below are representative protocols.

Protocol 1: Colloidal Coomassie Staining[\[8\]](#) This method offers high sensitivity for protein detection.

- Gel Washing: After electrophoresis, wash the gel 2-3 times for 5 minutes each with deionized water to remove SDS.
- Staining: Add an adequate amount of Coomassie **Brilliant Blue G-250** staining solution to cover the gel. Gently shake for 1 hour. Protein bands should become visible within 3-5 minutes.
- Rinsing: Rinse the stained gel in a large volume of deionized water 2-3 times for 5 minutes each to enhance the intensity of the protein bands.

- Destaining (Optional): If the background is high, destain the gel in 30% methanol until the desired resolution is achieved.
- Storage: Store the stained gel in deionized water.

Protocol 2: Acetic Acid-Free Staining[9] This protocol avoids the use of organic solvents and acetic acid.

- Staining Solution Preparation: Dissolve 60-80 mg of **Brilliant Blue G-250** in 1 liter of bidistilled water by stirring for 2-4 hours. In a fume hood, carefully add 3 ml of concentrated hydrochloric acid and stir for another minute.
- Gel Washing: After electrophoresis, wash the gel three times with bidistilled water. For each wash, heat the gel in the microwave for about 30 seconds (do not boil) and then shake for 3-5 minutes.
- Staining: Add the staining solution to cover the gel and heat in the microwave for about 10 seconds (do not boil). Place the box on a shaker for the completion of staining.

Visualizations

Chemical Hazard and Precaution Summary

Caption: A summary of hazards and recommended precautions for **Brilliant Blue G-250**.

General Laboratory Workflow for Handling **Brilliant Blue G-250**



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Caption: A standard workflow for the safe laboratory handling of **Brilliant Blue G-250**.

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